

Europine: A Technical Guide to its Discovery, Natural Sources, and Biological Activity

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Compound of Interest

Compound Name: *Europine*

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Abstract

Europine, a pyrrolizidine alkaloid (PA), is a naturally occurring secondary metabolite found in various plant species, most notably within the *Heliotropium* genus. This technical guide provides a comprehensive overview of the discovery, natural distribution, chemical properties, and biological activities of **europine**. It is intended for researchers, scientists, and professionals in drug development, offering detailed experimental protocols, quantitative data, and visualizations of relevant pathways. The documented hepatotoxicity and genotoxicity of **europine**, characteristic of 1,2-unsaturated pyrrolizidine alkaloids, are discussed in the context of its metabolic activation and interaction with cellular macromolecules.

Introduction

Pyrrolizidine alkaloids (PAs) are a large class of heterocyclic organic compounds produced by plants as a defense mechanism against herbivores.[1] **Europine** is a monoester PA of the heliotridine-type, characterized by a 1,2-unsaturated necine base, a structural feature associated with significant toxicity.[2][3] The presence of **europine** and its N-oxide in various *Heliotropium* species, which can contaminate food and animal feed, has raised concerns regarding public health.[4][5] This guide aims to consolidate the current scientific knowledge on **europine**, providing a technical resource for its study and evaluation.

Discovery and Chemical Properties

While the precise historical details of the first isolation and characterization of **europine** are not extensively documented in readily available literature, its identification is rooted in the broader investigation of pyrrolizidine alkaloids from *Heliotropium* species. The comprehensive work on alkaloids by Manske and others has been foundational in this field.^{[1][6]} **Europine** has been identified as a major alkaloid in *Heliotropium europaeum* and other related species.^{[3][5]}

Chemical Structure and Properties:

Europine is an ester of the necine base heliotridine with europaic acid. Its chemical and physical properties are summarized in the table below.

Property	Value	Reference
Chemical Formula	C ₁₆ H ₂₇ NO ₆	[7]
Molecular Weight	329.39 g/mol	[7]
IUPAC Name	[(1S,7aR)-7-hydroxy-2,3,5,7a-tetrahydro-1H-pyrrolizin-1-yl]methyl (2R)-2,3-dihydroxy-2-((S)-1-methoxyethyl)-3-methylbutanoate	[7]
CAS Number	570-19-4	[7]
Appearance	Crystalline solid	
Solubility	Soluble in methanol, ethanol, chloroform	

Natural Sources and Distribution

Europine is predominantly found in plants of the Boraginaceae family, particularly within the genus *Heliotropium*. Several species have been identified as sources of this alkaloid, often in combination with other PAs like heliotrine and lasiocarpine. The concentration of **europine** can vary significantly depending on the plant species, the part of the plant, and environmental conditions.^{[4][5][8]}

Plant Species	Plant Part	Europine Content (% of total PAs)	Total PA Content (% dry weight)	Reference
Heliotropium europaeum	Aerial parts	38 - 43%	0.5 - 5%	[4][5]
Flowers	High concentration	~5%	[2][8]	
Stems	Comparable to heliotrine-N-oxide	-	[8]	
Leaves	Lower than heliotrine-N-oxide	-	[8]	
Roots	Lower than heliotrine-N-oxide	Higher than other species	[8]	
Heliotropium rotundifolium	Aerial parts	60 - 83% (as N-oxide)	-	[8]
Heliotropium suaveolens	Aerial parts	43 - 57% (as N-oxide)	-	[8]
Heliotropium bacciferum	Aerial parts	Present	-	[9]
Heliotropium indicum	Roots	Present	-	[10][11]

Experimental Protocols

Extraction of Europine from Heliotropium europaeum (Acid-Base Extraction)

This protocol describes a standard acid-base extraction method for the enrichment of pyrrolizidine alkaloids, including **europine**, from plant material.[3][12]

Materials:

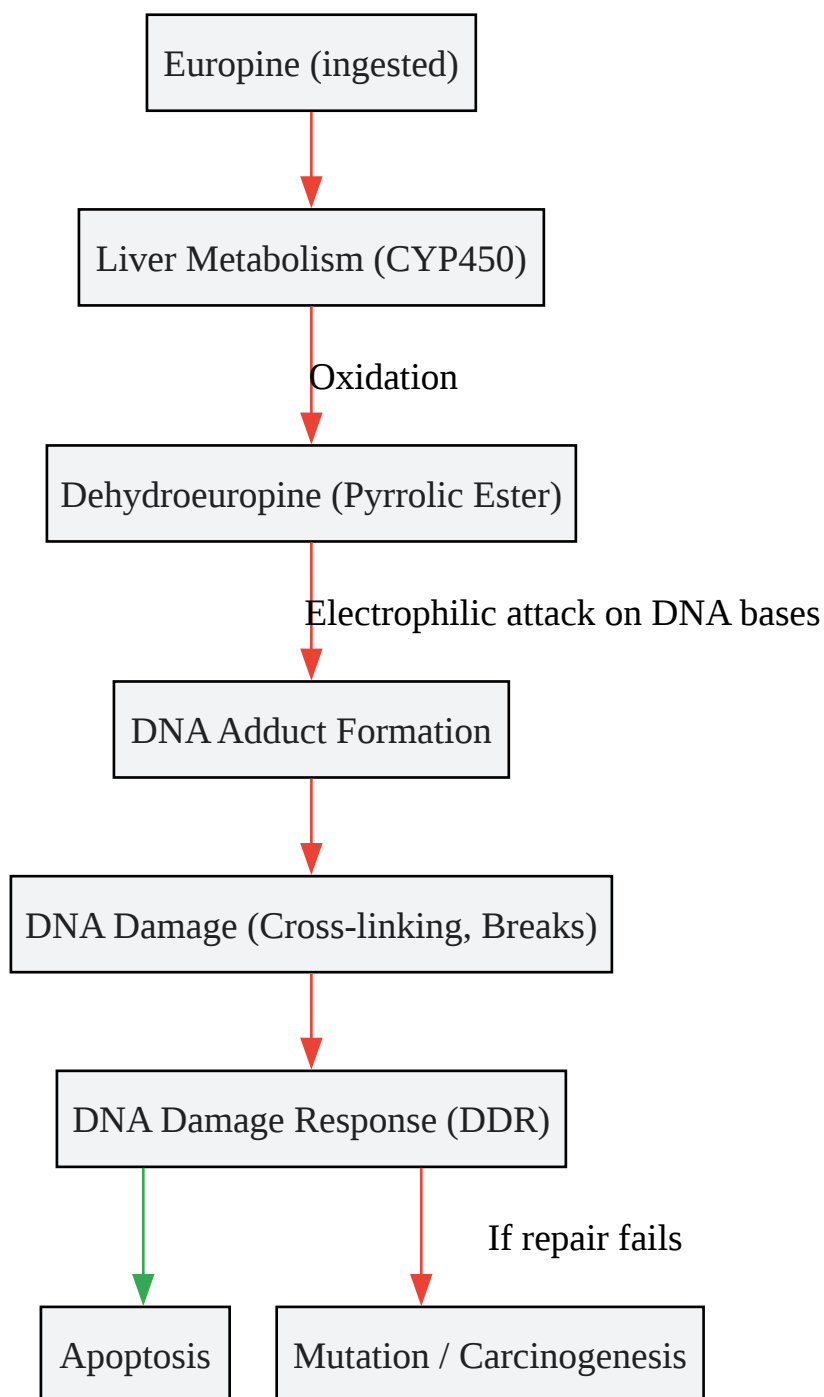
- Dried and powdered aerial parts of *Heliotropium europaeum*
- Methanol
- 0.5 M Sulfuric acid
- n-Hexane or Chloroform
- 25% Ammonia solution
- Ethyl acetate
- Anhydrous sodium sulfate
- Rotary evaporator
- Separatory funnel
- pH meter or pH paper

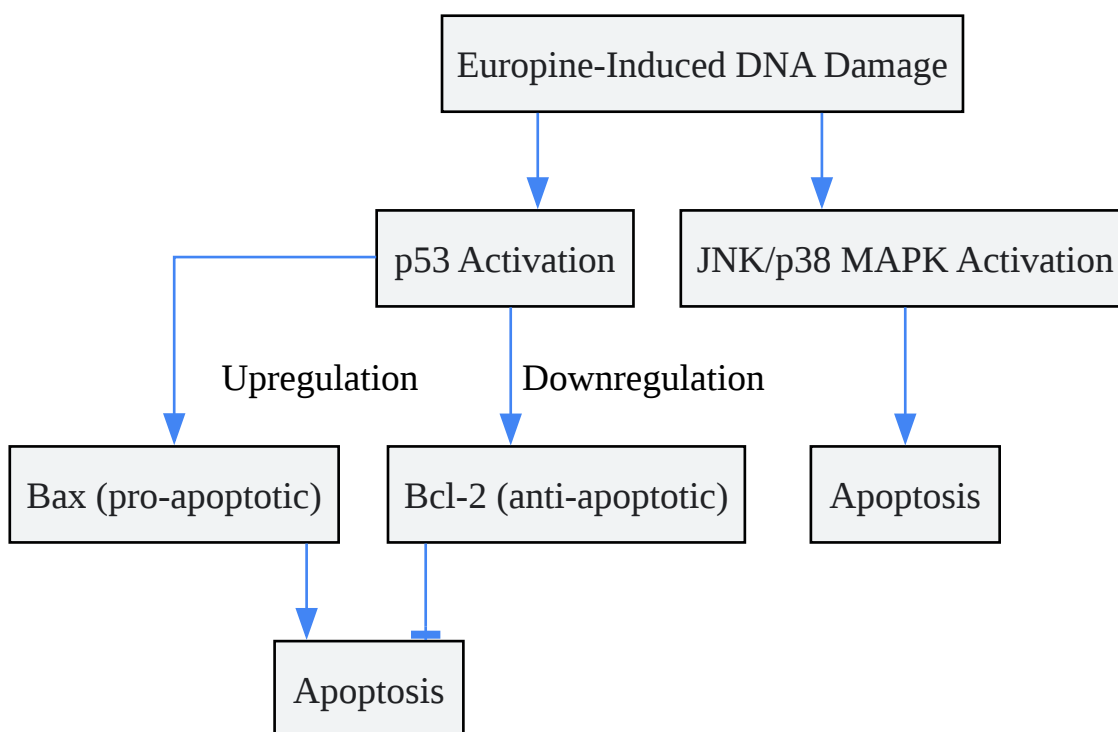
Procedure:

- **Maceration:** Soak 100 g of the powdered plant material in 1 L of methanol for 48-72 hours at room temperature with occasional agitation.
- **Filtration and Concentration:** Filter the mixture through Whatman No. 1 filter paper. Concentrate the filtrate using a rotary evaporator at a temperature below 50°C to obtain a crude methanolic extract.
- **Acidification:** Dissolve the crude extract in 200 mL of 0.5 M sulfuric acid.
- **Defatting:** Transfer the acidic solution to a separatory funnel and extract three times with 100 mL of n-hexane or chloroform to remove lipids and other non-polar compounds. Discard the organic layers.

- **Basification:** Adjust the pH of the aqueous layer to 9-10 by slowly adding 25% ammonia solution. This converts the alkaloid salts to their free base form.
- **Extraction of Free Bases:** Extract the basified aqueous solution three times with 150 mL of ethyl acetate.
- **Drying and Concentration:** Combine the ethyl acetate extracts and dry over anhydrous sodium sulfate. Filter and concentrate the solution using a rotary evaporator to yield the crude alkaloid fraction containing **europine**.

Powdered Halimolobos europaeus → Maceration with Methanol → Filtration & Concentration → Crude Methanolic Extract → Dissolve in 0.5 M H₂O₂ → Extract with n-Hexane/Chloroform → Discard organic layer → Acidic Aqueous Layer (contains PA salts) → Basify to pH 9-10 with NaOH → Extract with Ethyl Acetate → Dry & Concentrate → Crude Alkaloid Extract (contains Europine)





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